

Application Notes and Protocols for WAY-600 in In Vivo Mouse Models

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Compound of Interest

Compound Name: WAY-658675

Cat. No.: B7806057

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Audience: Researchers, scientists, and drug development professionals.

Introduction: WAY-600 is a potent and selective ATP-competitive inhibitor of the mammalian target of rapamycin (mTOR) with an IC₅₀ of 9 nM for the recombinant mTOR enzyme. It effectively blocks the assembly and activation of both mTOR complex 1 (mTORC1) and mTORC2. These complexes are crucial regulators of cell growth, proliferation, metabolism, and survival, making WAY-600 a valuable tool for preclinical cancer research. These application notes provide detailed protocols for the use of WAY-600 in in vivo mouse models, with a focus on a xenograft tumor model.

Data Presentation

The following table summarizes the quantitative data for WAY-600 administration in a mouse xenograft model.

Parameter	Details	Reference
Drug	WAY-600	[1]
Mouse Model	Nude mice with HepG2 tumor xenografts	[1]
Dosage	10 mg/kg	[1]
Administration Route	Intraperitoneal (i.p.) injection	[1]
Frequency	Daily	[1]
Vehicle	10% DMSO in corn oil	[1]
Co-administration	Can be used in combination with MEK-162 (2.5 mg/kg, p.o. daily)	[1]
Observed Effect	Inhibition of HepG2 tumor growth	[1]

Experimental Protocols

1. Preparation of WAY-600 Dosing Solution

This protocol describes the preparation of a WAY-600 solution for intraperitoneal injection in mice.

Materials:

- WAY-600 powder
- Dimethyl sulfoxide (DMSO), sterile
- Corn oil, sterile
- Sterile 1.5 mL or 2 mL microcentrifuge tubes
- Sterile syringes and needles

Procedure:

- Calculate the required amount of WAY-600: Based on the number of mice and the dosage (10 mg/kg), calculate the total amount of WAY-600 needed. For example, for a 25g mouse, the required dose is 0.25 mg.
- Prepare the vehicle: Prepare a 10% DMSO in 90% corn oil solution. For example, to make 1 mL of the vehicle, mix 100 μ L of sterile DMSO with 900 μ L of sterile corn oil.
- Dissolve WAY-600:
 - Weigh the calculated amount of WAY-600 powder and place it in a sterile microcentrifuge tube.
 - Add the required volume of DMSO to achieve the desired final concentration in the 10% DMSO portion of the vehicle. Vortex thoroughly until the powder is completely dissolved.
 - Add the corresponding volume of corn oil to the DMSO-WAY-600 mixture to achieve the final 10% DMSO/90% corn oil formulation.
 - Vortex the final solution extensively to ensure a homogenous suspension. The solution should be clear.[\[1\]](#)
- Storage: The prepared solution should be made fresh daily. If short-term storage is necessary, protect it from light and store at 4°C. Before use, allow the solution to warm to room temperature and vortex again to ensure homogeneity.

2. In Vivo Administration of WAY-600 in a Xenograft Mouse Model

This protocol outlines the procedure for administering WAY-600 to nude mice bearing HepG2 tumor xenografts.

Materials:

- Nude mice (e.g., BALB/c nude)
- HepG2 cells

- Matrigel (optional)
- Sterile PBS
- Calipers for tumor measurement
- WAY-600 dosing solution (prepared as described above)
- 1 mL syringes with 25-27 gauge needles
- Animal scale
- Appropriate personal protective equipment (PPE)

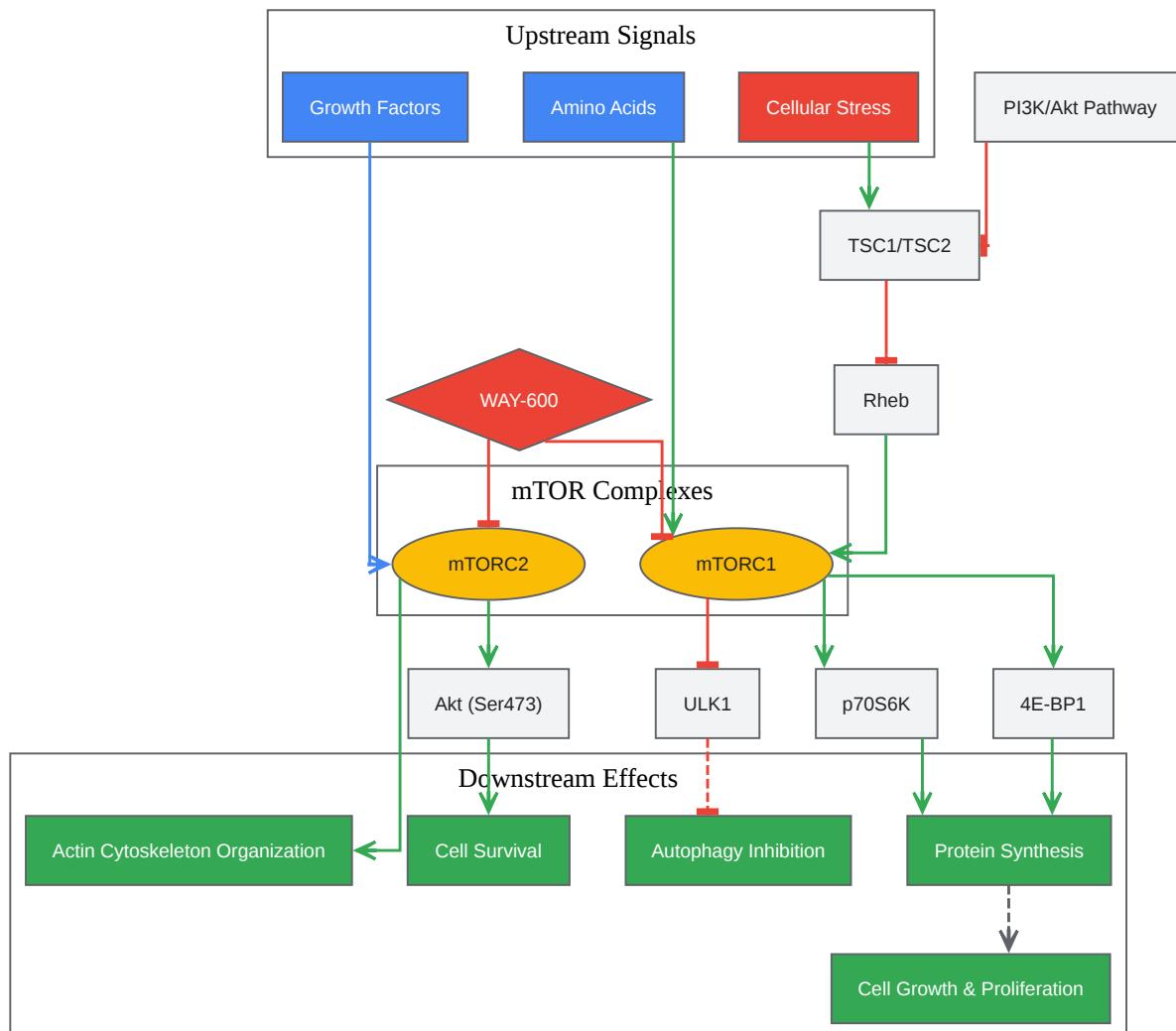
Procedure:

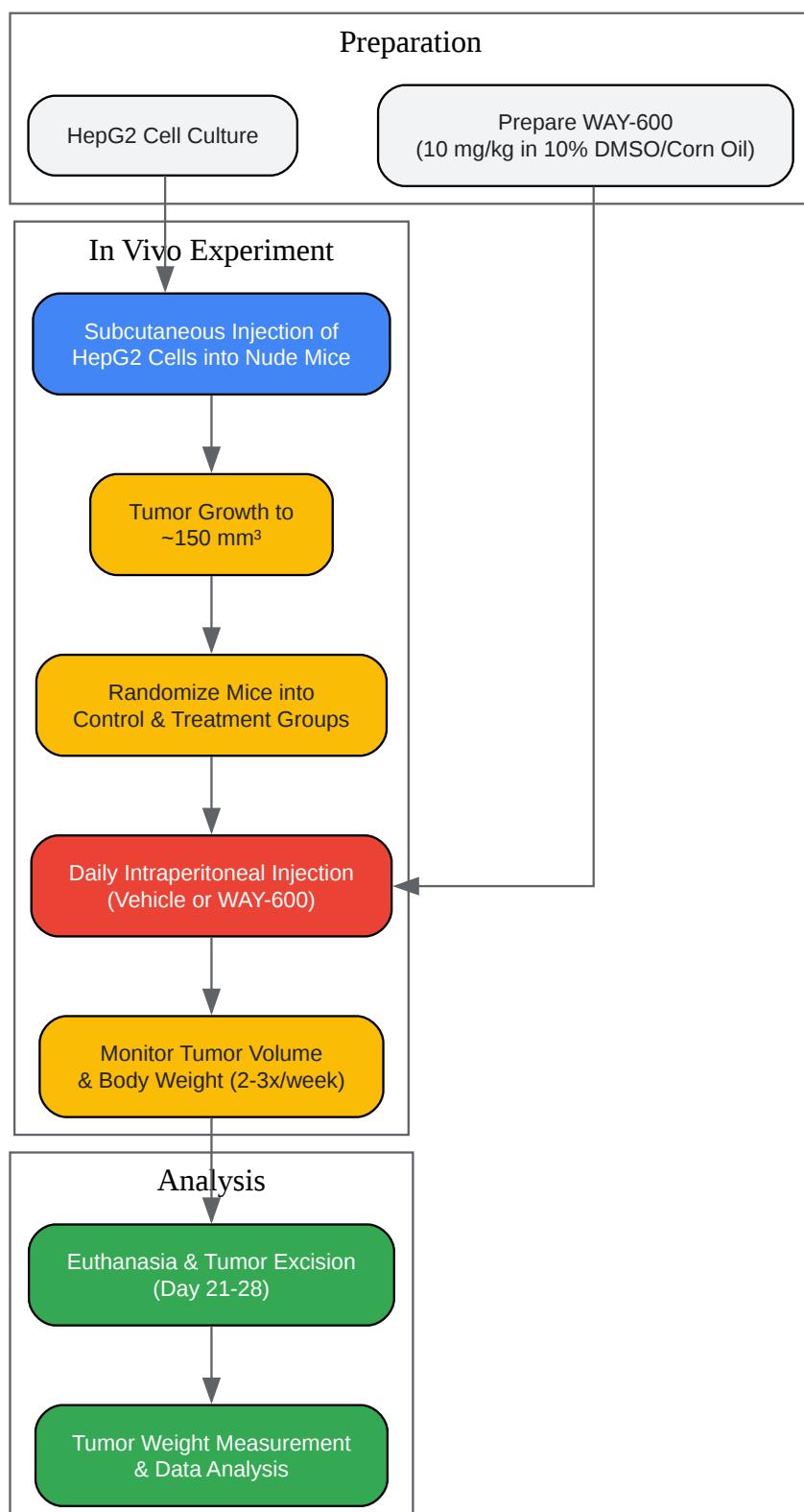
- Tumor Cell Implantation:
 - Culture HepG2 cells to 80-90% confluency.
 - Harvest the cells and resuspend them in sterile PBS (or a 1:1 mixture of PBS and Matrigel) at a concentration of 5×10^6 to 1×10^7 cells/mL.
 - Subcutaneously inject 100-200 μ L of the cell suspension into the flank of each mouse.
- Tumor Growth Monitoring:
 - Allow the tumors to grow to a palpable size (e.g., 100-200 mm^3).
 - Measure tumor volume regularly (e.g., 2-3 times per week) using calipers. Tumor volume can be calculated using the formula: $(\text{Length} \times \text{Width}^2)/2$.
- Animal Grouping and Treatment:
 - Once tumors reach the desired size, randomize the mice into treatment and control groups (e.g., $n=8-10$ mice per group).
 - The control group will receive the vehicle only (10% DMSO in corn oil).

- The treatment group will receive WAY-600 at 10 mg/kg body weight.
- Intraperitoneal (i.p.) Injection:
 - Weigh each mouse to determine the precise volume of the dosing solution to be administered.
 - Properly restrain the mouse, ensuring the head is tilted downwards to move the abdominal organs away from the injection site.
 - Locate the lower right or left quadrant of the abdomen.
 - Insert a 25-27 gauge needle at a 15-20 degree angle into the peritoneal cavity.
 - Gently pull back the plunger to ensure no fluid (urine or blood) is aspirated, which would indicate incorrect needle placement.
 - Slowly inject the calculated volume of the WAY-600 solution or vehicle.
 - Administer the injections daily.[\[1\]](#)
- Monitoring and Endpoint:
 - Monitor the mice daily for any signs of toxicity, such as weight loss, lethargy, or ruffled fur.
 - Continue to measure tumor volumes regularly.
 - At the end of the study (e.g., after 21-28 days or when tumors in the control group reach a predetermined size), euthanize the mice and excise the tumors for further analysis (e.g., weight measurement, histological analysis, or western blotting).

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References

- 1. animalcare.ubc.ca [animalcare.ubc.ca]
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